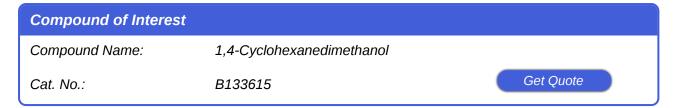


Health and Safety Considerations for Handling 1,4-Cyclohexanedimethanol: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations essential for the proper handling of **1,4-Cyclohexanedimethanol** (CHDM). The information is intended to support risk assessment and the implementation of safe laboratory and manufacturing practices.

Chemical Identification and Physical Properties

1,4-Cyclohexanedimethanol is a cycloaliphatic diol existing as a mixture of cis and trans isomers. It is a white waxy solid at room temperature and is primarily used as a monomer in the synthesis of polyesters and polyurethanes.

Table 1: Physical and Chemical Properties of 1,4-Cyclohexanedimethanol



Property	Value	
Molecular Formula	C ₈ H ₁₆ O ₂	
Molecular Weight	144.21 g/mol	
CAS Number	105-08-8	
Melting Point	41-61 °C	
Boiling Point	283-286 °C	
Flash Point	161-162 °C (closed cup)	
Water Solubility	Soluble	
Vapor Pressure	< 0.24 hPa at 20 °C	
Vapor Density	5 (Air = 1)	

Toxicological Data

1,4-Cyclohexanedimethanol generally exhibits low acute toxicity. However, it is classified as a substance that can cause serious eye damage.

Table 2: Summary of Acute Toxicity Data

Exposure Route	Species	Test Guideline	Results
Oral	Rat	OECD 423	$LD_{50} > 2,000 \text{ mg/kg}$ bw[1]
Dermal	Rat	-	LD ₅₀ > 2,000 mg/kg bw[2]
Inhalation	Rat	-	$LC_{50} > 1.25 \text{ mg/L } (6 \text{ hours})[2]$

Table 3: Irritation and Sensitization Data



Test	Species	Test Guideline	Results
Skin Irritation	Rabbit	OECD 404	Non-irritating[1][2]
Eye Irritation	Rabbit	OECD 405	Causes serious eye damage[1][2]
Skin Sensitization	Guinea Pig	OECD 406	Not a sensitizer[3]

Hazard Identification and Classification

The primary health hazard associated with **1,4-Cyclohexanedimethanol** is its potential to cause serious eye damage.[1][4][5] It is not classified as a skin irritant or a skin sensitizer.[2][3]

GHS Hazard Statements:

• H318: Causes serious eye damage.[1][5]

Experimental Protocols

Detailed methodologies for key toxicological studies are based on OECD guidelines.

Acute Dermal Irritation/Corrosion (OECD Test Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

- Test Animal: Albino rabbit.
- Procedure: A single dose of 0.5 g of the test substance is applied to a small area of shaved skin (approximately 6 cm²) under a semi-occlusive patch for four hours.[2] The untreated skin of the animal serves as a control. After the exposure period, the residual substance is removed.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observations are scored on a scale of 0 to 4.



 Results Interpretation: The scores for erythema and edema are used to calculate a mean score. Based on this score, the substance is classified for its skin irritation potential. For 1,4-Cyclohexanedimethanol, no dermal irritation was observed.[2]

Acute Eye Irritation/Corrosion (OECD Test Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.

- Test Animal: Albino rabbit.
- Procedure: A single dose of 0.1 mL of the test substance is instilled into the conjunctival sac of one eye of the animal.[2] The other eye remains untreated and serves as a control. The eyelids are held together for approximately one second after instillation.
- Observation: The eyes are examined for effects on the cornea (opacity), iris, and conjunctiva (redness and chemosis) at 1, 24, 48, and 72 hours, and if necessary, for up to 21 days.[2]
 The severity of the lesions is scored.
- Results Interpretation: The persistence and severity of the ocular lesions determine the classification. Studies with **1,4-Cyclohexanedimethanol** have shown that it can cause serious eye damage, with effects on the cornea that may not be reversible within 21 days.[2]

Skin Sensitization (OECD Test Guideline 406)

This test, typically the Guinea Pig Maximization Test (GPMT), assesses the potential for a substance to induce skin sensitization.

- Test Animal: Guinea pig.
- Procedure: The test involves an induction phase and a challenge phase.
 - Induction Phase: The animals are initially exposed to the test substance through intradermal injections (with and without adjuvant) and a subsequent topical application.
 - Challenge Phase: After a rest period of 10-14 days, a non-irritating concentration of the substance is applied topically to a naive site on both the test and control animals.



- Observation: The challenge sites are observed for signs of skin reaction (erythema and edema) at 24 and 48 hours after patch removal.
- Results Interpretation: A substance is considered a sensitizer if a significantly greater response is observed in the test group compared to the control group. 1,4 Cyclohexanedimethanol was found to not cause sensitization in laboratory animals.[3]

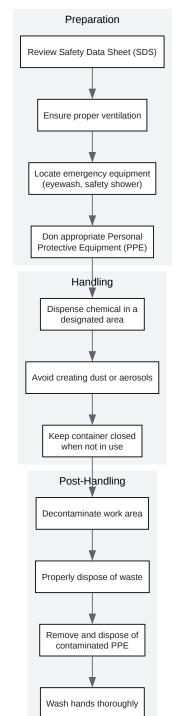
Signaling Pathways and Mechanism of Toxicity

Currently, there is no specific information available in the public domain regarding the signaling pathways or molecular mechanisms through which **1,4-Cyclohexanedimethanol** exerts its toxic effects. Its primary toxic effect, severe eye irritation, is likely due to its chemical properties causing direct damage to the ocular tissues. The metabolic pathway involves a series of oxidation reactions, with the major metabolite being cyclohexanedicarboxylic acid, which is primarily excreted in the urine.[2]

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach is crucial for the safe handling of 1,4-Cyclohexanedimethanol.





Workflow for Safe Handling of 1,4-Cyclohexanedimethanol

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Caption: A generalized workflow for the safe handling of **1,4-Cyclohexanedimethanol**.



Table 4: Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[1][4][6]	To protect against splashes and dust, preventing serious eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).[1][6]	To prevent skin contact.
Body Protection	Laboratory coat or other protective clothing.	To protect skin and personal clothing from contamination.
Respiratory Protection	Generally not required with adequate ventilation. If dust or aerosols are generated, use a NIOSH-approved respirator.[6]	To prevent inhalation of airborne particles.

Emergency ProceduresFirst Aid Measures

- Eye Contact: Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[5]
- Skin Contact: Wash off with soap and plenty of water.[1]
- Inhalation: Move person into fresh air.[1]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[1][4]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[1] Avoid dust formation and breathing vapors, mist, or gas.[1] Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.[1]



 Containment and Cleaning: Sweep up and shovel.[1] Collect in suitable, closed containers for disposal.[1]

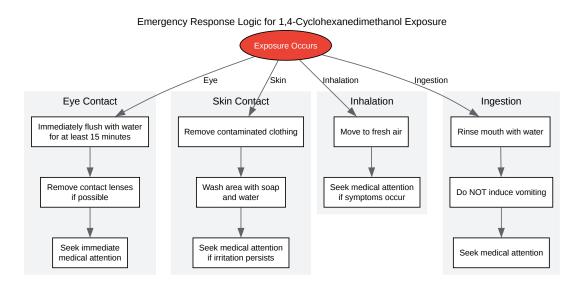
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1]
- Specific Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides.[1]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.

Storage and Disposal

- Storage: Keep the container tightly closed in a dry and well-ventilated place.[1]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.[6]





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Caption: A decision-making diagram for first aid response to exposure.

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